

In-Depth Technical Guide: Dimethyl 2,2-bis(hydroxymethyl)malonate

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Compound of Interest

Compound Name: *Dimethyl 2,2-bis(hydroxymethyl)malonate*

Cat. No.: *B028501*

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CAS Number: 35329-73-8

This technical guide provides a comprehensive overview of **Dimethyl 2,2-bis(hydroxymethyl)malonate**, a versatile chemical intermediate. The information is intended for researchers, scientists, and professionals in drug development and organic synthesis.

Physicochemical Properties

Dimethyl 2,2-bis(hydroxymethyl)malonate is a white to off-white solid organic compound.[1] It is characterized by a central malonic ester core functionalized with two hydroxymethyl groups, making it a valuable building block for the synthesis of more complex molecules.[2] Its key physical and chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂ O ₆	[1]
Molecular Weight	192.17 g/mol	[1]
Density	1.315 g/cm ³	
Boiling Point	327 °C at 760 mmHg	
Flash Point	131.5 °C	
Appearance	White to off-white solid	[1]
Storage Temperature	2-8 °C	[1]
Solubility	Soluble in Dichloromethane, Ethyl Acetate, Methanol	[1]
Purity (Typical)	95.0%	
InChIKey	YOILECYJGFXOJF- UHFFFAOYSA-N	
SMILES	<chem>COC(=O)C(CO)(CO)C(=O)OC</chem>	

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a critical tool for the structural elucidation of **Dimethyl 2,2-bis(hydroxymethyl)malonate**. The following data has been reported for the compound in Chloroform-d (CDCl₃).

Nucleus	Chemical Shift (δ) ppm	Multiplicity	Assignment
^1H NMR	4.10	singlet	4H, $-\text{CH}_2\text{OH}$
3.77	singlet	6H, $-\text{COOCH}_3$	
2.402	broad singlet	2H, $-\text{CH}_2\text{OH}$	
^{13}C NMR	168.88	-	C=O
63.91	-	$-\text{CH}_2\text{OH}$	
61.16	-	$-\text{C}(\text{CH}_2\text{OH})_2$	
52.92	-	$-\text{COOCH}_3$	

Note: The ^1H NMR data indicates two distinct hydroxyl protons, which may be an artifact of the experimental conditions or sample purity. The original source reports a single broad singlet for one proton, but given the structure, two would be expected.

Experimental Protocols

Synthesis of Dimethyl 2,2-bis(hydroxymethyl)malonate

The following protocol describes the synthesis of **Dimethyl 2,2-bis(hydroxymethyl)malonate** via the condensation of dimethyl malonate with formaldehyde.

Materials:

- Dimethyl malonate (1.0 g, 7.57 mmol, 1 equiv.)
- 35% aqueous formaldehyde solution (1.7 mL, 22.71 mmol, 3 equiv.)
- Sodium bicarbonate (635 mg, 7.57 mmol, 1 equiv.)
- Diethyl ether (Et₂O)
- Saturated aqueous sodium sulfate (Na₂SO₄) solution
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- To a 35% aqueous solution of formaldehyde, add sodium bicarbonate.
- Stir the mixture in a water bath at 20 °C for 10 minutes.
- Add dimethyl malonate dropwise to the mixture while maintaining the temperature at 20 °C.
- Stir the reaction mixture overnight.
- Quench the reaction by adding a saturated aqueous solution of Na₂SO₄.
- Extract the crude product with diethyl ether.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous Na₂SO₄.
- Concentrate the solution under reduced pressure to afford the target product as a colorless liquid.

Yield: 440 mg (30% yield).

Applications in Synthesis

Dimethyl 2,2-bis(hydroxymethyl)malonate serves as a versatile scaffold in organic synthesis. Its diol functionality allows for the construction of various cyclic structures, such as spirocyclic and heterocyclic systems, which are common motifs in biologically active molecules.

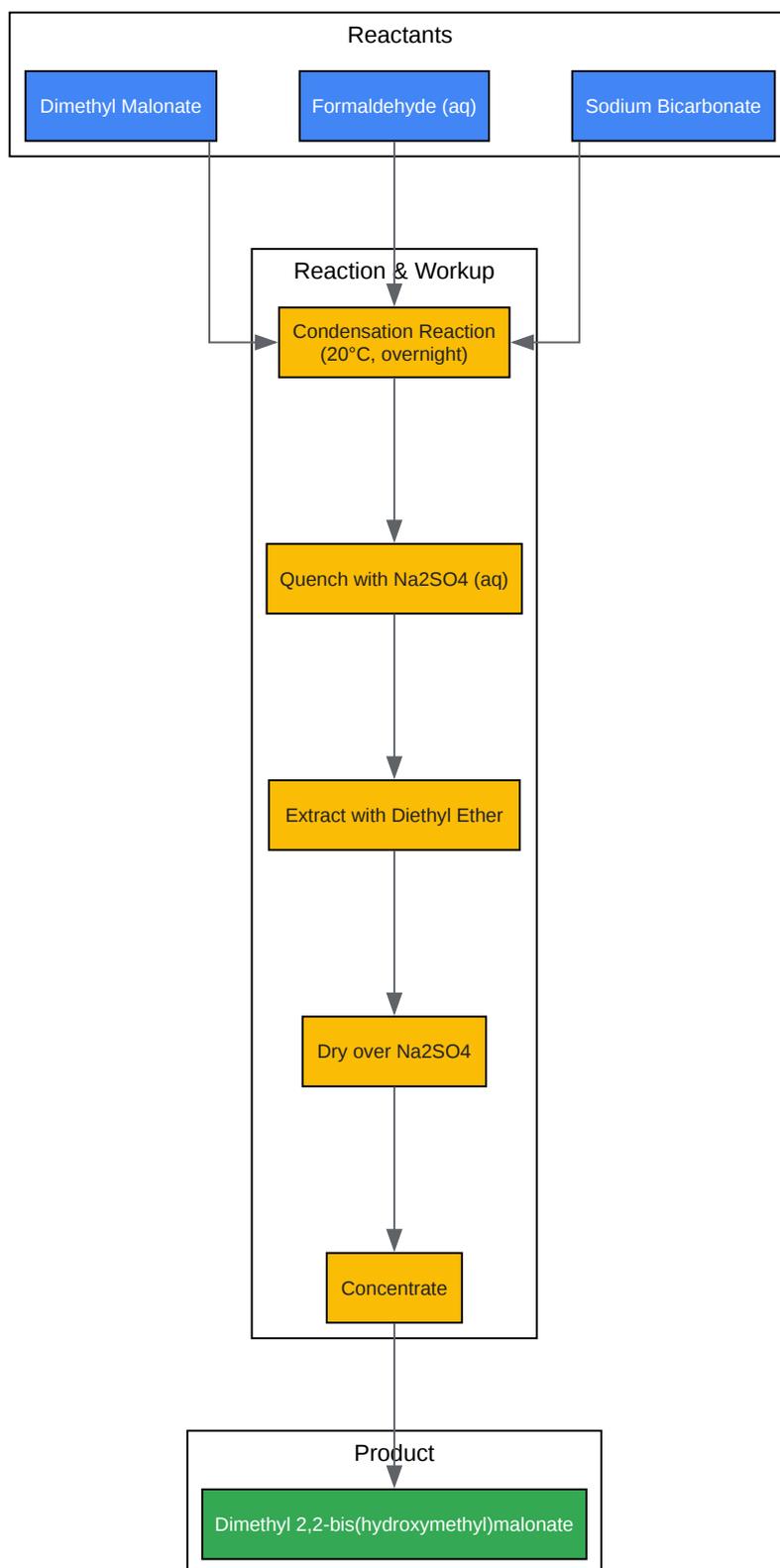
Role as a Synthetic Intermediate

The compound is a key intermediate in the synthesis of more complex molecules, including linkers for Histone Deacetylase (HDAC) inhibitors. HDAC inhibitors are a class of compounds investigated for the treatment of cancer, neurodegenerative disorders, and HIV infections. The diol can be reacted with a ketone, such as 1-benzylpiperidin-4-one, to form a spirocyclic dioxane derivative, which can be further modified.

While some sources suggest its use as a reagent for the synthesis of HIV-1 protease inhibitors and antiplasmin drugs, specific, high-yield synthetic pathways to marketed drugs have not been detailed in the reviewed literature.^{[1][2]} Its utility in these areas is likely as a foundational building block for constructing larger, more complex active pharmaceutical ingredients.

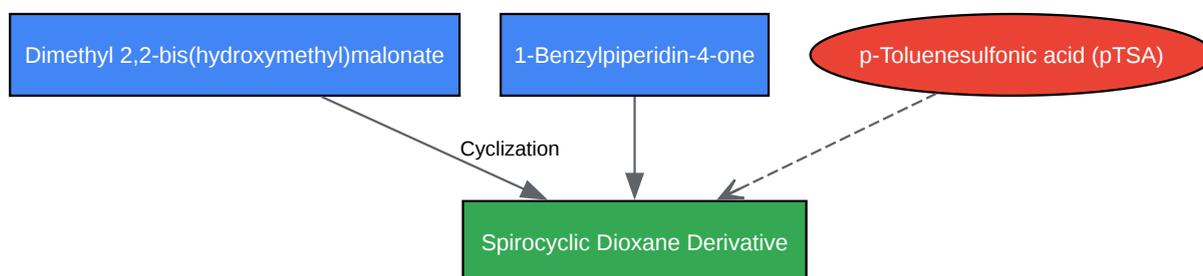
Visualizations

The following diagrams illustrate the synthesis and application of **Dimethyl 2,2-bis(hydroxymethyl)malonate**.



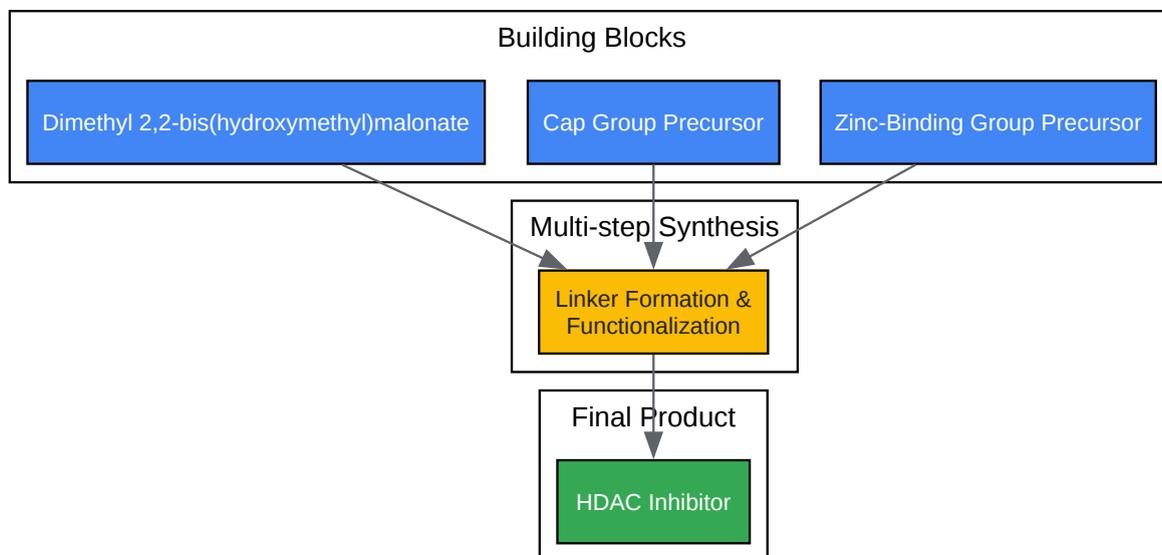
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Caption: Synthesis workflow for **Dimethyl 2,2-bis(hydroxymethyl)malonate**.



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Caption: Formation of a spirocycle from the target compound.



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References

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